

# Introduction: The Significance of 1,1,1-Trimethoxy-2-methylpropane

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## Compound of Interest

Compound Name: 1,1,1-Trimethoxy-2-methylpropane

Cat. No.: B1345135

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**1,1,1-Trimethoxy-2-methylpropane**, also known as trimethyl orthoisobutyrate, belongs to the orthoester class of organic compounds.[1] Orthoesters are characterized by a central carbon atom bonded to three alkoxy groups, a functional group that imparts unique reactivity.[2][3][4] These compounds are not merely chemical curiosities; they are versatile reagents and intermediates in advanced organic synthesis.[5][6]

In the context of pharmaceutical and chemical development, **1,1,1-trimethoxy-2-methylpropane** serves as a valuable precursor and a protecting group for carboxylic acids, offering stability in basic conditions and straightforward deprotection under mild acidic conditions.[6] Its utility is also being explored in the formation of polyorthoesters, a class of biodegradable polymers used in drug delivery systems for controlled release applications.[7][8]

A precise understanding of its physical properties is paramount for its practical application. The boiling point dictates purification strategies (e.g., distillation) and safe handling conditions, while density is crucial for accurate volumetric measurements in reaction setups and for calculating molar concentrations.

## Core Physicochemical Properties

The reported values for the boiling point and density of **1,1,1-trimethoxy-2-methylpropane** exhibit some variation across different sources. This is not uncommon for chemical data and can be attributed to differences in experimental conditions, atmospheric pressure during measurement, and sample purity. A summary of the available data is presented below.

Property	Reported Value	Source
Boiling Point	135-137 °C	Guidechem[5]
130-135 °C	Benchchem, Chemdad, HANGZHOU TIANYE[6][9][10]	
Density	0.88 g/mL	Guidechem[5]
0.93 g/cm <sup>3</sup>	Benchchem, ChemWhat, Chemdad, HANGZHOU TIANYE[1][6][9][10]	
0.96 g/cm <sup>3</sup>	JIGS Chemical Limited[11]	
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>3</sub>	PubChem, Guidechem[5][12]
Molecular Weight	148.20 g/mol	PubChem[12]
Appearance	Clear, colorless liquid	Guidechem, JIGS Chemical Limited[5][11]

Note: g/mL is equivalent to g/cm<sup>3</sup>.

The variance in these values underscores the importance of in-house verification. The following sections detail robust, self-validating protocols for determining these properties with high fidelity.

## Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a compound like **1,1,1-trimethoxy-2-methylpropane**, which is stable and has a boiling point well below decomposition temperatures, the atmospheric distillation method is both accurate and reliable.

## Causality in Experimental Design

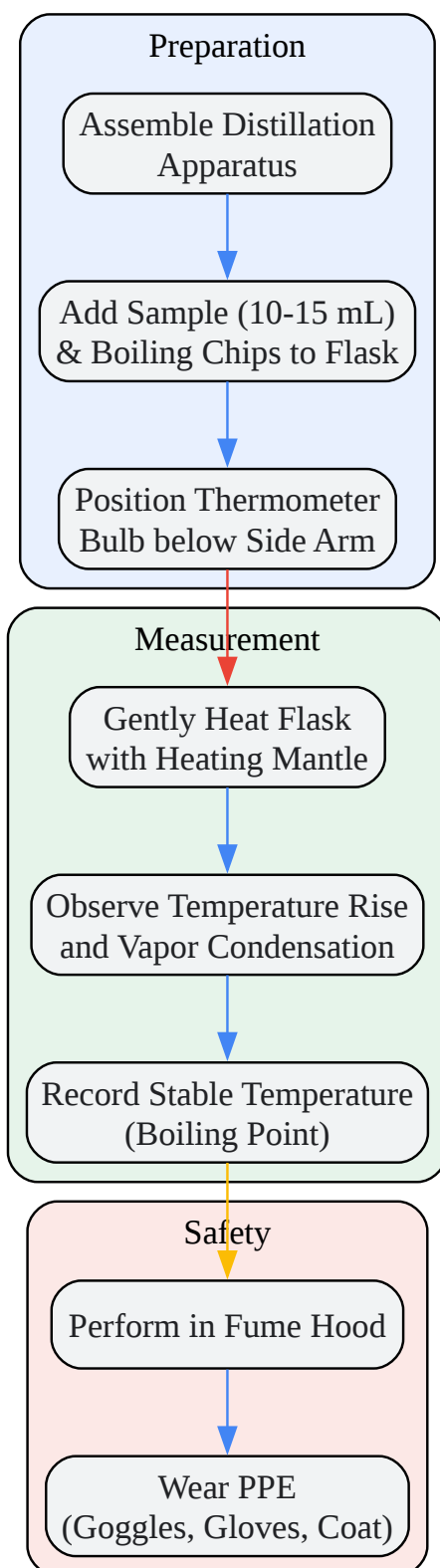
The choice of atmospheric distillation is predicated on the compound's known thermal stability. A vacuum distillation would be employed for high-boiling or heat-sensitive compounds to lower the boiling temperature and prevent degradation. The use of boiling chips or a magnetic stirrer

is critical to prevent "bumping"—the sudden, violent boiling of a superheated liquid—which ensures a smooth and controlled distillation, leading to an accurate temperature plateau reading. The thermometer placement is the most critical aspect; its bulb must be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in thermal equilibrium with the boiling liquid.

## Step-by-Step Protocol for Boiling Point Determination

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a three-way distillation head (Claisen adapter), a thermometer with the appropriate range, a condenser, and a receiving flask. Ensure all glassware is clean and dry.
- **Sample Preparation:** Place approximately 10-15 mL of **1,1,1-trimethoxy-2-methylpropane** into the round-bottom flask. Add 2-3 boiling chips or a magnetic stir bar.
- **Thermometer Placement:** Position the thermometer in the distillation head so that the top of the mercury or sensor bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** Begin gently heating the flask using a heating mantle. If using a stir bar, ensure stirring is active.
- **Observation:** Observe the temperature as the liquid heats. The temperature will rise and then stabilize as the liquid begins to boil and the vapor phase moves into the distillation head.
- **Data Recording:** Record the temperature at which a steady condensation rate is observed in the condenser and the temperature reading remains constant. This stable temperature is the boiling point. It is advisable to record the atmospheric pressure at the time of the experiment.
- **Safety Precautions:** **1,1,1-Trimethoxy-2-methylpropane** is a flammable liquid.<sup>[12]</sup> Perform the distillation in a well-ventilated fume hood, away from open flames or sparks. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Workflow Visualization



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Caption: Workflow for Boiling Point Determination.

## Experimental Determination of Density

Density is an intrinsic property defined as mass per unit volume. Its determination requires precise measurements of both parameters. For a liquid, this is most commonly and accurately achieved using a pycnometer or, for a more rapid but slightly less precise measurement, a calibrated micropipette and analytical balance.

## Causality in Experimental Design

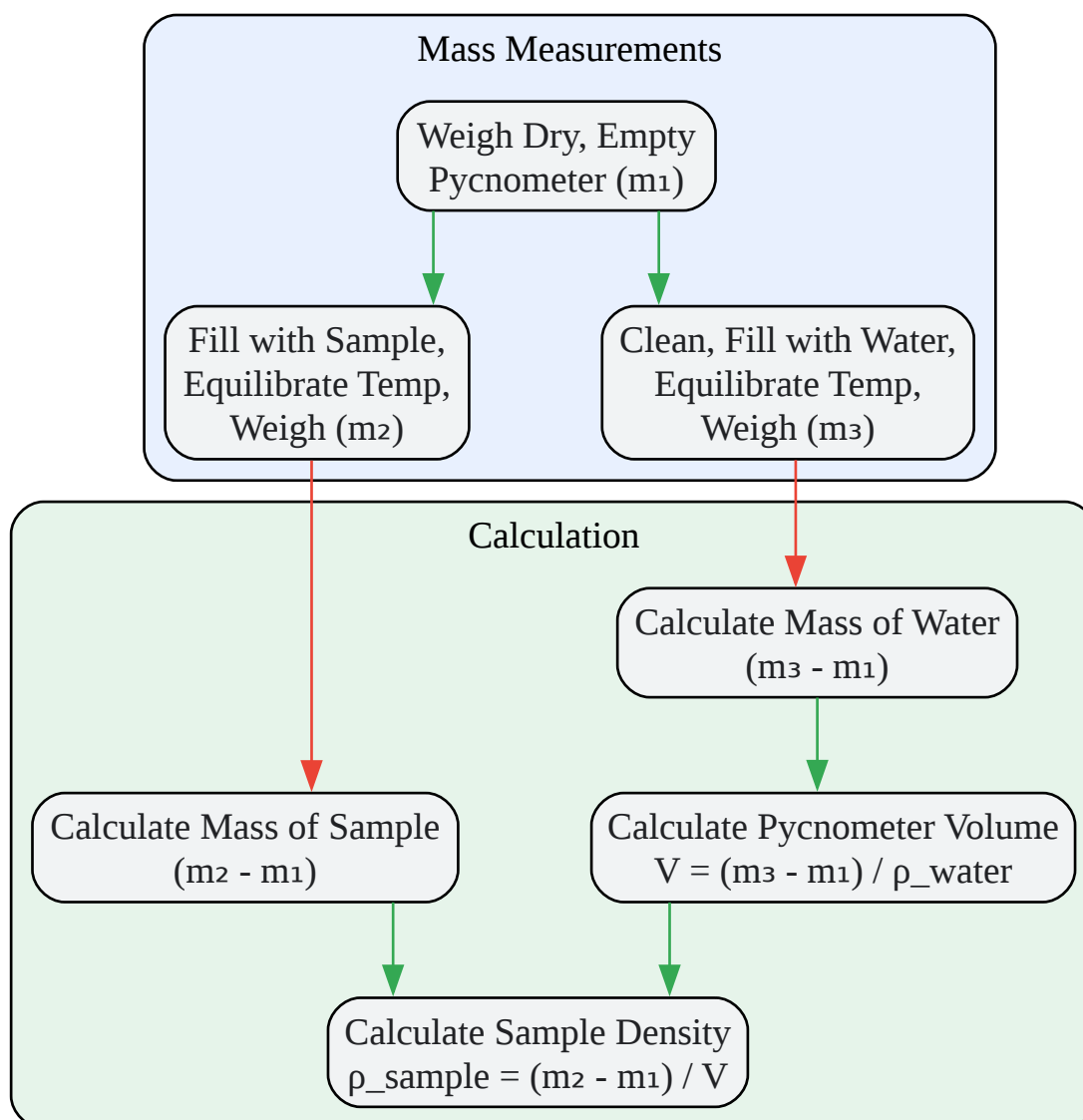
A pycnometer (specific gravity bottle) is the preferred instrument for high-accuracy density determination. Its design, featuring a ground-glass stopper with a fine capillary, ensures that a highly reproducible volume of liquid is measured at a specific temperature. Temperature control is critical because the volume of a liquid (and thus its density) changes with temperature. Performing the measurement in a temperature-controlled water bath minimizes this variable. The meticulous process of weighing the empty, filled, and recalibrated (with water) pycnometer allows for the cancellation of systematic errors and provides a density value relative to a well-known standard (water).

## Step-by-Step Protocol for Density Determination using a Pycnometer

- Preparation: Thoroughly clean and dry a pycnometer of a known volume (e.g., 10 mL).
- Mass of Empty Pycnometer: Weigh the empty, dry pycnometer with its stopper on an analytical balance. Record this mass ( $m_1$ ).
- Filling: Fill the pycnometer with **1,1,1-trimethoxy-2-methylpropane**. Insert the stopper, allowing excess liquid to exit through the capillary. This ensures the volume is precisely that of the pycnometer.
- Temperature Equilibration: Place the filled pycnometer in a constant-temperature water bath (e.g., 20°C or 25°C) for at least 20 minutes to allow the liquid to reach thermal equilibrium.
- Final Volume Adjustment: Check that the liquid level is at the top of the capillary. Remove any excess liquid from the outside of the pycnometer with a lint-free cloth.
- Mass of Filled Pycnometer: Weigh the filled pycnometer. Record this mass ( $m_2$ ).

- Calibration with Water: Repeat steps 1-6 using deionized water. Record the mass of the pycnometer filled with water ( $m_3$ ).
- Calculation:
  - Mass of the sample =  $m_2 - m_1$
  - Mass of water =  $m_3 - m_1$
  - Volume of the pycnometer ( $V$ ) =  $(m_3 - m_1) / \rho_{\text{water}}$  (where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature).
  - Density of the sample ( $\rho_{\text{sample}}$ ) =  $(m_2 - m_1) / V$

## Workflow Visualization



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Caption: Workflow for Density Determination using a Pycnometer.

## Conclusion

The accurate determination of the boiling point and density of **1,1,1-trimethoxy-2-methylpropane** is fundamental to its effective and safe use in research and development. While literature values provide a necessary starting point, the slight discrepancies highlight the need for rigorous, in-house verification using standardized protocols. The methodologies detailed in this guide are designed to be self-validating, providing a framework for generating reliable and reproducible data. By understanding the causality behind each experimental step,

scientists can ensure the integrity of their physical property measurements, which in turn underpins the success of subsequent synthetic applications and formulation development.

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